

# In-Depth Technical Guide to Tris(dimethylamino)arsine: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: *Tris(dimethylamino)arsine*

Cat. No.: *B1606909*

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## Introduction

**Tris(dimethylamino)arsine**, with the chemical formula  $\text{As}[\text{N}(\text{CH}_3)_2]_3$ , is a volatile, air- and moisture-sensitive organoarsenic compound. It serves as a crucial precursor in the fabrication of semiconductor materials and as a versatile reagent in synthetic chemistry. This guide provides a comprehensive overview of its chemical properties, molecular structure, and key applications, with a focus on experimental details and data for the scientific community.

## Chemical and Physical Properties

**Tris(dimethylamino)arsine** is a colorless liquid with a characteristic amine-like odor.<sup>[1]</sup> It is highly reactive and requires careful handling under inert atmospheric conditions to prevent decomposition.<sup>[2][3]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>18</sub> AsN <sub>3</sub>	[2][4][5]
Molecular Weight	207.15 g/mol	[2][4][5]
CAS Number	6596-96-9	[2][3][5]
Appearance	Colorless liquid	[2][5][6]
Melting Point	-53 °C	[2][3]
Boiling Point	55 °C at 10 mmHg	[2][3][6]
Density	1.124 g/cm <sup>3</sup>	[2][3][6]
Refractive Index (n <sup>20</sup> /D)	1.4848	[3]
Flash Point	56.5 °C	[2]
Vapor Pressure	0.722 mmHg at 25 °C	[2]
Solubility	Reacts with water	[1]
Sensitivity	Air and moisture sensitive	[2][3]

## Molecular Structure

The molecular structure of **tris(dimethylamino)arsine** is characterized by a central arsenic atom bonded to three dimethylamino groups. While a definitive single-crystal X-ray diffraction study for the parent compound is not readily available in the searched literature, studies on analogous compounds such as tris[4-(dimethylamino)phenyl]arsine suggest a pyramidal coordination geometry around the arsenic atom.[7] The nitrogen atoms of the dimethylamino groups are expected to have a trigonal planar or near-planar geometry.

A logical representation of the molecular structure is provided below.

Caption: Ball-and-stick model of the **tris(dimethylamino)arsine** molecule.

## Spectroscopic Properties

Detailed spectroscopic data is essential for the characterization and quality control of **tris(dimethylamino)arsine**.

**Infrared (IR) Spectroscopy:** The gas-phase decomposition of **tris(dimethylamino)arsine** has been studied using Fourier Transform Infrared (FTIR) spectroscopy. The vibrational frequencies of the intact molecule can be observed at lower temperatures (e.g., 200 °C). Key vibrational bands are expected for C-H, C-N, and As-N stretching and bending modes. A study on the gas-phase pyrolysis provides assignments for some of these major bands.<sup>[8]</sup>

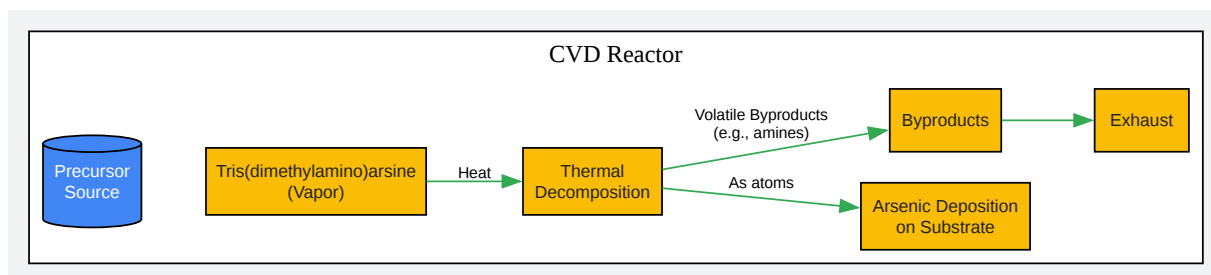
**Nuclear Magnetic Resonance (NMR) Spectroscopy:** While specific NMR data for **tris(dimethylamino)arsine** was not found in the search results, analogous compounds can provide expected chemical shift regions. For the dimethylamino groups, a single sharp peak in the <sup>1</sup>H NMR spectrum and a corresponding peak in the <sup>13</sup>C NMR spectrum are anticipated due to the rapid rotation around the N-C and As-N bonds.

**Mass Spectrometry:** Mass spectrometry of **tris(dimethylamino)arsine** would be expected to show the molecular ion peak (M<sup>+</sup>) at m/z 207. Fragmentation would likely involve the successive loss of dimethylamino groups or methyl radicals. A study on the gas-phase decomposition of related compounds provides insights into potential fragmentation pathways.<sup>[8]</sup>

## Reactivity and Applications

**Tris(dimethylamino)arsine** is a highly reactive compound, primarily utilized as a precursor in Metal-Organic Chemical Vapor Deposition (MOCVD) and Atomic Layer Deposition (ALD) for the growth of arsenic-containing semiconductor thin films, such as gallium arsenide (GaAs) and indium arsenide (InAs).<sup>[2]</sup> It is also used as a dopant in the manufacturing of semiconductor devices.<sup>[2]</sup>

Its reactivity stems from the lability of the arsenic-nitrogen bonds, which can be cleaved to deposit arsenic onto a substrate. The general process for its use in CVD is outlined below.



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Caption: Simplified workflow for the use of **tris(dimethylamino)arsine** in CVD.

Synthetic Applications: Beyond its use in materials science, **tris(dimethylamino)arsine** can act as a source of the dimethylamino group in organic synthesis. It has been shown to be effective in the amination of aldehydes and ketones.

## Experimental Protocols

### Synthesis of **Tris(dimethylamino)arsine**:

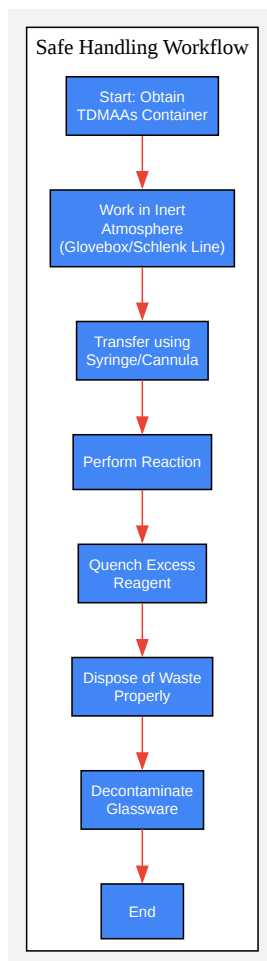
While a detailed, step-by-step published procedure was not found in the search results, the synthesis of **tris(dimethylamino)arsine** is generally achieved through the reaction of arsenic trichloride ( $\text{AsCl}_3$ ) with a suitable aminating agent, such as lithium dimethylamide or by passing gaseous dimethylamine through a solution of arsenic trichloride in an inert solvent. The reaction should be carried out under strict anhydrous and anaerobic conditions.

A generalized reaction scheme is as follows:  $\text{AsCl}_3 + 3 \text{LiN}(\text{CH}_3)_2 \rightarrow \text{As}[\text{N}(\text{CH}_3)_2]_3 + 3 \text{LiCl}$  or  $\text{AsCl}_3 + 6 \text{HN}(\text{CH}_3)_2 \rightarrow \text{As}[\text{N}(\text{CH}_3)_2]_3 + 3 [\text{H}_2\text{N}(\text{CH}_3)_2]\text{Cl}$

### Handling and Storage:

Due to its high reactivity and toxicity, **tris(dimethylamino)arsine** must be handled with extreme caution in a well-ventilated fume hood or glovebox.<sup>[1]</sup> It is air and moisture sensitive and should be stored under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container in a cool, dry place.<sup>[1]</sup> Personal protective equipment, including appropriate gloves, safety goggles, and a lab coat, is mandatory.

The workflow for handling this sensitive compound is depicted below.



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Caption: Recommended workflow for the safe handling of **tris(dimethylamino)arsine**.

## Safety Information

**Tris(dimethylamino)arsine** is a highly toxic and flammable compound.<sup>[1]</sup> Acute exposure can cause severe irritation to the skin, eyes, and respiratory tract.<sup>[1]</sup> Ingestion is highly toxic.<sup>[1]</sup> Chronic exposure to arsenic compounds is associated with serious health risks. All work with this compound must be conducted with appropriate engineering controls and personal protective equipment. Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

## Conclusion

**Tris(dimethylamino)arsine** is a valuable compound for the advancement of semiconductor technology and a useful reagent in specialized synthetic applications. Its hazardous nature necessitates a thorough understanding of its properties and strict adherence to safety protocols. This guide provides a foundational understanding for researchers and professionals working with this important chemical. Further research into its coordination chemistry and detailed reactivity patterns will undoubtedly expand its utility in various scientific fields. scientific fields.

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- To cite this document: BenchChem. [In-Depth Technical Guide to Tris(dimethylamino)arsine: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606909#tris-dimethylamino-arsine-chemical-properties-and-structure]

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